

Vimirogant mass spectrometry analysis

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Vimirogant

CAS No.: 1802706-04-2

Cat. No.: S546768

[Get Quote](#)

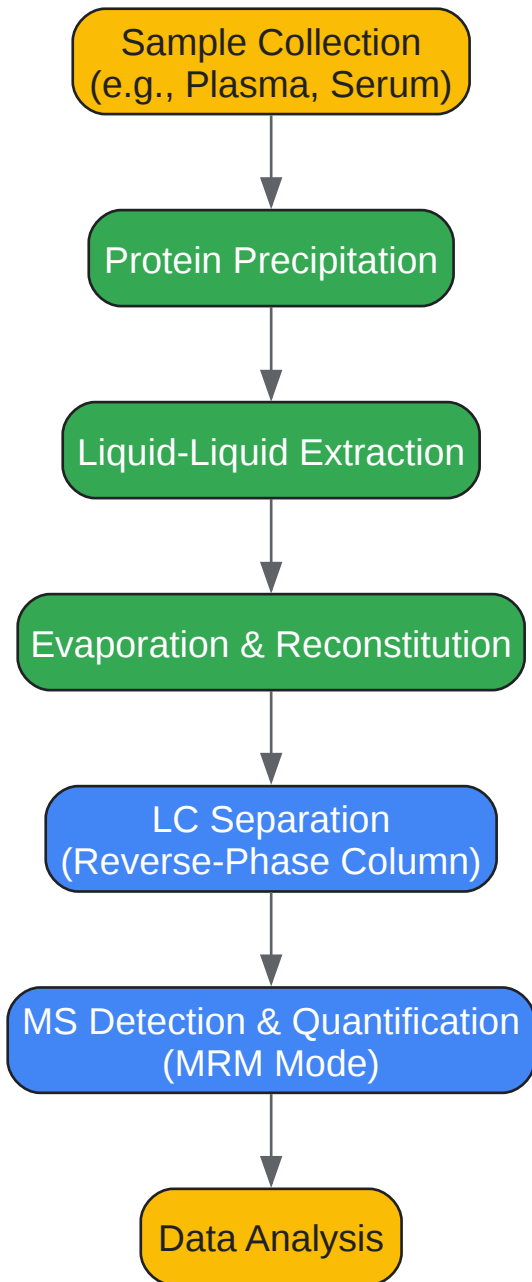
Vimirogant at a Glance

The table below summarizes key details about **Vimirogant** from the available literature:

Attribute	Description
Generic Name	Vimirogant (also referred to as VTP-43742) [1]
Role	RORyt (Retinoic acid receptor-related orphan nuclear receptor yt) antagonist [1]
Class	Aryl sulfone [1]
Developers	AbbVie / Vitae (AbbVie is listed as the developer of a related compound, ABBV-157) [1]
Clinical Development	Development was discontinued in 2018 after a Phase IIa trial for psoriasis [1]
Mechanism of Action	Acts as an antagonist (or inverse agonist) of the RORyt transcription factor, which plays a central role in the differentiation and activation of Th17 cells and the production of IL-17 [1]

Proposed Analytical Workflow

Although a specific protocol for **Vimirogant** is not available, the general principles of **Liquid Chromatography-Mass Spectrometry (LC-MS)** are well-established for the bioanalysis of pharmaceutical compounds [2]. The following diagram outlines a logical workflow that you could adapt and optimize for quantifying **Vimirogant** in biological samples.



[Click to download full resolution via product page](#)

Navigating the Information Gap

The lack of readily available detailed protocols is not uncommon, especially for compounds whose development has been halted. Here are some constructive steps you can take to move forward:

- **Consult General Method Resources:** The book "*Clinical Applications of Mass Spectrometry in Biomolecular Analysis: Methods and Protocols*" provides foundational LC-MS/MS methodologies that can be adapted for small molecule drugs like **Vimirogant** [2]. The general steps of sample preparation, chromatographic separation, and mass spectrometric detection remain consistent.
- **Leverage Related Compounds:** The search results indicate that other companies, including Boehringer Ingelheim and Japan Tobacco, have advanced RORy antagonists into clinical trials [1]. Scientific publications or patent documents for these **structurally related compounds** (e.g., other aryl sulfones) can offer invaluable insights into suitable column types, mobile phases, and ionization techniques.
- **Focus on Method Development:** Without a standard protocol, your work would inherently involve method development and validation. Key parameters to optimize include:
 - **Sample Cleanup:** Choosing between protein precipitation, liquid-liquid extraction, or solid-phase extraction to minimize matrix effects [2].
 - **Chromatography:** Selecting a reverse-phase column (e.g., C18) and optimizing the mobile phase gradient for optimal separation [3].
 - **Mass Spectrometry:** Determining the optimal ionization mode (likely ESI+) and establishing multiple reaction monitoring (MRM) transitions for **Vimirogant** and a suitable internal standard.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Discovery of a Series of Pyrazinone RORy Antagonists ... - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
2. Clinical Applications of Mass in Biomolecular Spectrometry Analysis [link.springer.com]
3. Liquid-Solid Chromatography - an overview [[sciencedirect.com](https://www.sciencedirect.com/)]

To cite this document: Smolecule. [Vimirogant mass spectrometry analysis]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b546768#vimirogant-mass-spectrometry-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com